

An In-depth Technical Guide to tcY-NH2 TFA Peptide

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Compound of Interest		
Compound Name:	tcY-NH2 TFA	
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This technical guide provides a comprehensive overview of the basic properties, biological activity, and experimental considerations for the **tcY-NH2 TFA** peptide. The information is intended for researchers, scientists, and professionals in the field of drug development.

Core Properties and Specifications

tcY-NH2 TFA is a synthetic peptide known for its potent and selective antagonism of Protease-Activated Receptor 4 (PAR4).[1][2][3][4] It is a modified pentapeptide with the sequence Tyr-Pro-Gly-Lys-Phe, where the N-terminus is acylated with a trans-cinnamoyl group and the C-terminus is an amide.[5][6] The trifluoroacetate (TFA) salt form is common due to its use in the purification process.[7][8]

Chemical and Physical Data



Property	Value	Source
Full Name	(trans-Cinnamoyl)-YPGKF- NH2 TFA	[1]
Synonyms	tcY-NH2 TFA, tc-YPGKF-NH2, trans-cinnamoyl-YPGKF-amide	[1]
Molecular Formula	C42H50F3N7O9	[5][9]
Molecular Weight	853.9 g/mol	[5]
Amino Acid Sequence	YPGKF	[5][6]
CAS Number	1262750-73-1	[5]
Purity	≥95% to 99.72%	[1][6]
Solubility	Soluble to 1 mg/ml in water	[6]

Biological Activity and Mechanism of Action

tcY-NH2 TFA is a well-characterized antagonist of PAR4, a G-protein coupled receptor involved in thrombosis, inflammation, and other physiological processes.[1][2][4] Its primary mechanism of action is the inhibition of PAR4 activation by agonists such as thrombin and the PAR4 activating peptide (AYPGKF-NH2).[1][10]

In Vitro and In Vivo Effects



Model System	Effect of tcY-NH2 TFA	IC50/Dosage	Source
Rat Platelets	Inhibition of AYPGKF- NH2-induced platelet aggregation	95 μΜ	[1]
Rat Aorta	Potent activation of aorta relaxation	64 μΜ	
Rat Gastric Muscle	Potent activation of gastric contraction	1 μΜ	[1]
Isolated Rat Heart	Decreased infarct size and increased recovery of ventricular function	5 μΜ	[1]
Brain Death Rat Model	Alleviation of liver injury	0.6 mg/kg (tail vein injection)	[1]
Burn Injury Mice Model	Increased posttraumatic activation of CD4+ Tregs	0.6 mg/kg (intraperitoneal injection)	[1]
Experimental Inflammation in Mice	Inhibition of neutrophil recruitment	40 ng/kg (intrapleural injection)	[1]

By antagonizing PAR4, tcY-NH2 TFA has been shown to:

- Inhibit thrombin- and AY-NH2-induced platelet aggregation and endostatin release.[1][2][4]
- Attenuate inflammatory responses and apoptosis in the liver.[1]
- Inhibit the activation of NF-kB and MAPK signaling pathways.[1][4]

Signaling Pathways







The inhibitory action of **tcY-NH2 TFA** on PAR4 activation disrupts downstream signaling cascades. A key pathway affected is the NF-kB and MAPK pathway, which are crucial in inflammatory responses.



Inhibition **Receptor Activation** tcY-NH2 TFA Thrombin / AY-NH2 Antagon zes Activates PAR4 Receptor Downstream Signaling G-Protein Activation Phospholipase C IP3 / DAG Signaling Ca2+ Mobilization / PKC Activation MAPK / NF-κB Pathways Inflammation & Apoptosis

PAR4 Signaling Inhibition by tcY-NH2 TFA

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Caption: Inhibition of PAR4 signaling by tcY-NH2 TFA.



Experimental Protocols

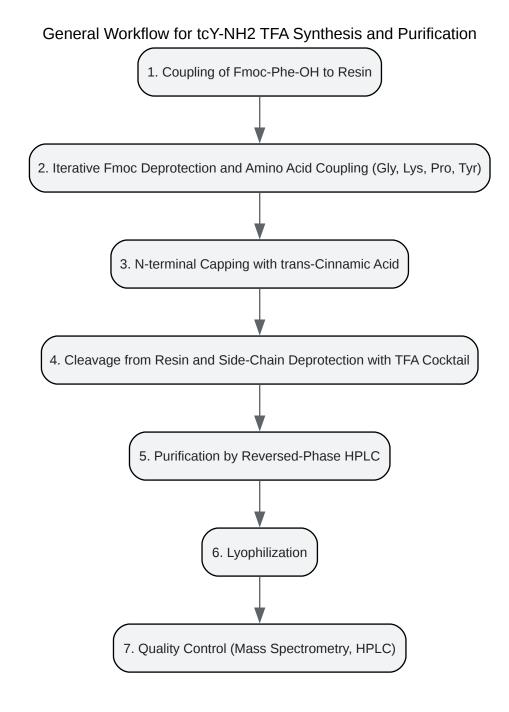
Detailed experimental protocols for the synthesis, purification, and activity assessment of **tcY-NH2 TFA** are crucial for reproducible research.

Peptide Synthesis and Purification

Solid-Phase Peptide Synthesis (SPPS) is the standard method for producing **tcY-NH2 TFA**.[11] [12][13]

General Workflow:





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Caption: Workflow for **tcY-NH2 TFA** synthesis and purification.

Key Steps:

 Solid-Phase Synthesis: The peptide is synthesized on a solid support resin, typically using Fmoc (9-fluorenylmethyloxycarbonyl) chemistry.[11][12]



- Cleavage: Trifluoroacetic acid (TFA) is commonly used to cleave the synthesized peptide from the resin and remove protecting groups.[7][11]
- Purification: Reversed-phase high-performance liquid chromatography (RP-HPLC) is employed for purification, often using a TFA-containing mobile phase to improve separation.
 [7][13][14]
- Counter-ion Exchange (Optional): If the TFA counter-ion is undesirable for biological assays, it can be exchanged for another counter-ion, such as hydrochloride, through repeated lyophilization in the presence of the desired acid.[15][16][17]

Assessment of Biological Activity

A variety of assays can be used to determine the biological activity of tcY-NH2 TFA.

Platelet Aggregation Assay: This assay measures the ability of **tcY-NH2 TFA** to inhibit platelet aggregation induced by a PAR4 agonist.

- Platelet Preparation: Isolate platelets from whole blood (e.g., from male albino Sprague-Dawley rats).[1]
- Incubation: Pre-incubate the platelets with varying concentrations of tcY-NH2 TFA.
- Activation: Induce platelet aggregation using a PAR4 agonist, such as AYPGKF-NH2.
- Measurement: Monitor the change in light transmittance using an aggregometer to determine the extent of aggregation.
- Data Analysis: Calculate the IC50 value, which is the concentration of tcY-NH2 TFA that inhibits 50% of the maximal aggregation response.

Cell-Based Signaling Assays: These assays can be used to investigate the effect of **tcY-NH2 TFA** on downstream signaling pathways.

- Cell Culture: Culture cells that endogenously or exogenously express PAR4.
- Treatment: Treat the cells with tcY-NH2 TFA followed by stimulation with a PAR4 agonist.



 Lysis and Protein Analysis: Lyse the cells and analyze the activation of specific signaling proteins (e.g., phosphorylation of MAPK or NF-κB) using techniques such as Western blotting or ELISA.

Considerations for Use

- TFA Content: The presence of residual TFA from synthesis and purification can impact biological assays.[8][18] It is important to be aware of the potential for TFA to influence experimental results, and counter-ion exchange may be necessary for sensitive applications.
- Purity: Ensure the purity of the peptide using analytical techniques like HPLC and mass spectrometry to avoid confounding results from impurities.
- Solubility and Storage: Prepare fresh solutions of the peptide and store them appropriately, typically at -20°C, to maintain its activity.[6]

This guide provides a foundational understanding of the **tcY-NH2 TFA** peptide. For specific applications, further optimization of experimental conditions may be required.

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